

6-Bromo-1H-phenalene: A Versatile Intermediate for Advanced Organic Synthesis

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Compound of Interest

Compound Name: **6-Bromo-1H-phenalene**

Cat. No.: **B3395753**

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Introduction: **6-Bromo-1H-phenalene** is a valuable polycyclic aromatic hydrocarbon serving as a key synthetic intermediate for the construction of complex organic molecules. Its unique structure, featuring a reactive bromine atom on the phenalene core, allows for a variety of subsequent chemical transformations, particularly palladium-catalyzed cross-coupling reactions. This enables the introduction of diverse functionalities at the 6-position, paving the way for the synthesis of novel materials and potential drug candidates. This document provides detailed application notes and protocols for the use of **6-Bromo-1H-phenalene** in several common and powerful cross-coupling reactions.

Application Notes

6-Bromo-1H-phenalene is an ideal substrate for palladium-catalyzed cross-coupling reactions due to the C-Br bond, which is susceptible to oxidative addition to a Pd(0) complex, initiating the catalytic cycle. This reactivity allows for the formation of new carbon-carbon and carbon-nitrogen bonds, making it a versatile building block for:

- Suzuki-Miyaura Coupling: To form C-C bonds with aryl, heteroaryl, or vinyl boronic acids or esters. This is a robust method for synthesizing 6-aryl-1H-phenalenes, which can be precursors to advanced materials with interesting photophysical properties.
- Sonogashira Coupling: For the formation of C-C triple bonds with terminal alkynes. This reaction is instrumental in creating extended π -conjugated systems, which are of interest in materials science for applications in electronics and optics.

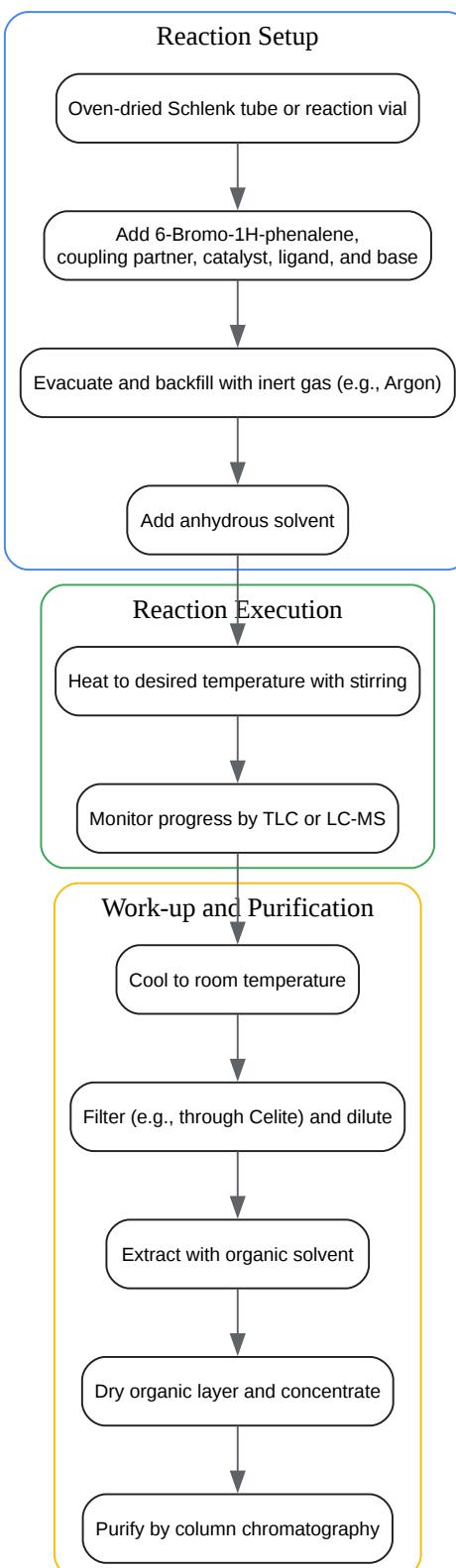
- Buchwald-Hartwig Amination: To form C-N bonds with a wide range of primary and secondary amines. This reaction is of high importance in medicinal chemistry for the synthesis of 6-amino-1H-phenalene derivatives, which are scaffolds for potential pharmacologically active compounds.

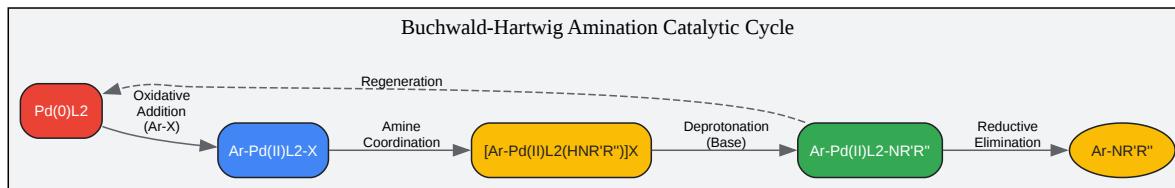
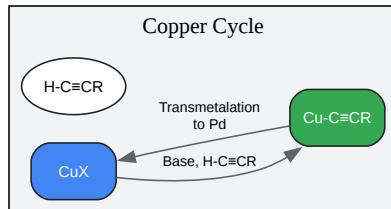
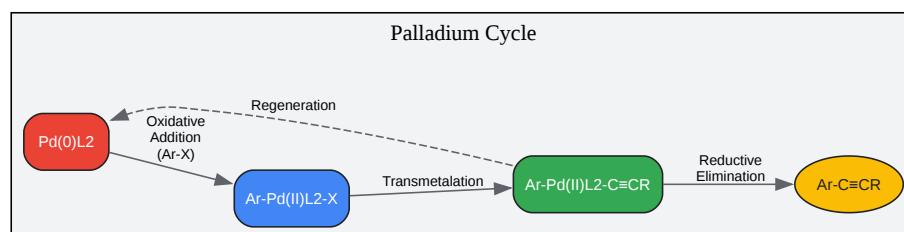
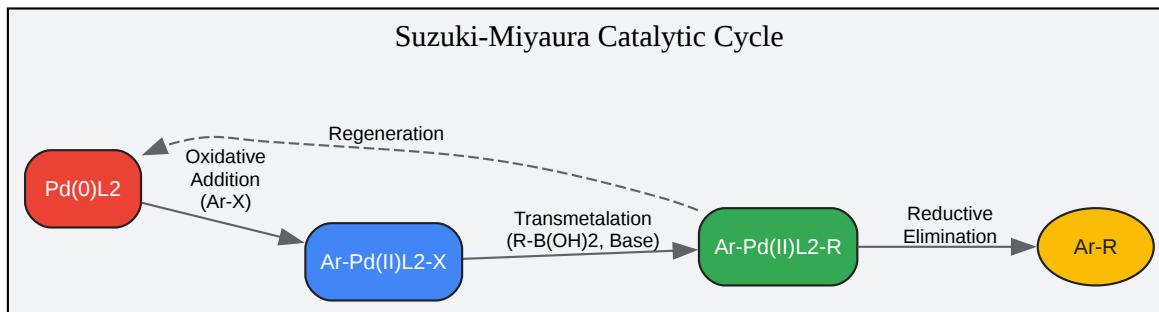
The choice of catalyst, ligand, base, and solvent is crucial for the success of these reactions and needs to be optimized for each specific substrate combination.

Experimental Protocols

The following protocols are generalized procedures for the application of **6-Bromo-1H-phenalene** in common palladium-catalyzed cross-coupling reactions. Researchers should note that optimization of reaction conditions may be necessary for specific substrates.

General Experimental Workflow





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